# An In-depth Technical Guide to 6,7-Diethoxyquinolin-4(1H)-one

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *6,7-Diethoxyquinolin-4(1H)-one* |
| *CAS No.:* | *127285-58-9* |
| *Cat. No.:* | *B174335* |

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## Abstract

This technical guide provides a comprehensive overview of **6,7-diethoxyquinolin-4(1H)-one**, a quinolinone derivative of interest in medicinal chemistry and drug development. While direct experimental data for this specific compound is limited in publicly accessible literature, this guide synthesizes information from closely related analogs, particularly its dimethoxy counterpart, and established chemical principles to provide a reliable resource for researchers. This document covers the compound's chemical identity, including its CAS number, predicted physicochemical properties, a detailed, plausible synthesis protocol based on the Gould-Jacobs reaction, and a discussion of its potential applications in drug discovery, drawing parallels with the known biological activities of the quinolinone scaffold.

## Chemical Identity and Physicochemical Properties

**6,7-Diethoxyquinolin-4(1H)-one** is a heterocyclic compound featuring a quinolinone core substituted with two ethoxy groups at the 6 and 7 positions. The quinolin-4(1H)-one moiety is a

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tautomeric form of 4-hydroxyquinoline, and this equilibrium is a key feature of its chemical behavior.

CAS Number: 127285-58-9

While this CAS number is assigned to 6,7-diethoxy-4(1H)-quinolone, extensive public data associated with it is scarce. Much of the following information is extrapolated from its well-characterized analog, 6,7-dimethoxyquinolin-4(1H)-one (CAS: 13425-93-9).

Table 1: Chemical Data of **6,7-Diethoxyquinolin-4(1H)-one** and its Dimethoxy Analog

| Property | 6,7-Diethoxyquinolin-4(1H)-one (Predicted/Calculated) | 6,7-Dimethoxyquinolin-4(1H)-one (Experimental) [1] |
|---|---|---|
| Molecular Formula | $C_{13}H_{15}NO_3$ | $C_{11}H_{11}NO_3$ |
| Molecular Weight | 233.26 g/mol | 205.21 g/mol |
| Appearance | Predicted: Off-white to light yellow solid | Light orange to yellow powder/crystal |
| Melting Point | Predicted: Lower than the dimethoxy analog due to less efficient crystal packing | 229-233 °C |
| Boiling Point | Predicted: Higher than the dimethoxy analog | Data not readily available |
| Solubility | Predicted: Sparingly soluble in water, soluble in organic solvents like DMSO and DMF | Soluble in DMSO and DMF |
| pKa | Predicted: Similar to the dimethoxy analog | ~4.26 (predicted) |

## Synthesis of 6,7-Diethoxyquinolin-4(1H)-one

The most logical and established method for the synthesis of 4-hydroxyquinolines, and by extension **6,7-diethoxyquinolin-4(1H)-one**, is the Gould-Jacobs reaction.[2][3][4] This reaction

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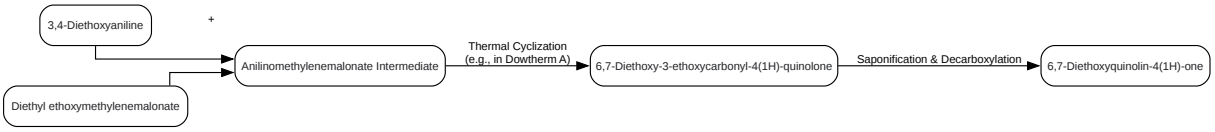
involves the condensation of an aniline with diethyl ethoxymethylenemalonate, followed by a thermal cyclization. A procedural example for the synthesis of the analogous 6,7-dimethoxy-3-ethoxycarbonyl-4(1H)-quinolone from 3,4-dimethoxyaniline provides a strong basis for this proposed synthesis.[5]

## Proposed Synthetic Pathway: Gould-Jacobs Reaction

The synthesis begins with the reaction of 3,4-diethoxyaniline with diethyl ethoxymethylenemalonate to form an intermediate, which is then cyclized at high temperature to yield the quinolinone ring system.

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Caption: Proposed synthesis of **6,7-Diethoxyquinolin-4(1H)-one** via the Gould-Jacobs reaction.

## Detailed Experimental Protocol

This protocol is adapted from established procedures for the Gould-Jacobs reaction.[6]

Step 1: Condensation

- In a round-bottom flask equipped with a reflux condenser, combine one molar equivalent of 3,4-diethoxyaniline and 1.1 molar equivalents of diethyl ethoxymethylenemalonate.
- Heat the mixture at 100-120 °C for 2-3 hours. The reaction can be monitored by Thin Layer Chromatography (TLC) to observe the consumption of the aniline starting material.
- After the reaction is complete, allow the mixture to cool. The resulting crude anilinomethylenemalonate intermediate is often a viscous oil and can be used in the next

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step without further purification.

Step 2: Thermal Cyclization

- In a separate flask, heat a high-boiling inert solvent, such as Dowtherm A or diphenyl ether, to approximately 250 °C.
- Slowly add the crude intermediate from Step 1 to the hot solvent with vigorous stirring.
- Maintain the reaction temperature at 250 °C for 1-2 hours to effect cyclization.
- The product, ethyl 6,7-diethoxy-4-hydroxyquinoline-3-carboxylate, will precipitate upon cooling.
- Collect the solid by filtration and wash with a suitable solvent like ethanol or diethyl ether to remove residual high-boiling solvent.

Step 3: Saponification and Decarboxylation

- Suspend the crude ethyl ester in a 10-20% aqueous solution of sodium hydroxide.
- Heat the mixture to reflux for 2-4 hours to achieve saponification.
- Cool the reaction mixture and acidify with a strong acid, such as hydrochloric acid, to precipitate the carboxylic acid intermediate.
- Collect the solid by filtration and wash with water.
- To decarboxylate, heat the carboxylic acid intermediate above its melting point until the evolution of carbon dioxide ceases. Alternatively, refluxing in a high-boiling solvent can also effect decarboxylation.
- The resulting solid is the target compound, **6,7-diethoxyquinolin-4(1H)-one**, which can be further purified by recrystallization from a suitable solvent (e.g., ethanol or acetic acid).

# Potential Applications in Drug Development

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The quinolinone scaffold is a "privileged structure" in medicinal chemistry, appearing in a wide range of biologically active compounds.[7] While specific biological data for **6,7-diethoxyquinolin-4(1H)-one** is not readily available, its structural similarity to other researched quinolinones suggests several potential areas of application.

## Anticancer Activity

Many quinolinone derivatives have demonstrated potent anticancer properties through various mechanisms of action.[8] The closely related 6,7-dimethoxyquinolin-4(1H)-one has been investigated as a scaffold for potential tubulin polymerization inhibitors, which are a class of anticancer agents. It is plausible that the diethoxy analog could also serve as a starting point for the development of novel antineoplastic agents. The 6,7-dialkoxy substitution pattern is a common feature in many kinase inhibitors, and derivatives of this scaffold could potentially be explored as inhibitors of receptor tyrosine kinases like c-Met.

## Other Potential Therapeutic Areas

The broader family of quinolones is well-known for its antibacterial activity. While the 4-quinolone core in this compound differs from the typical fluoroquinolone antibiotics, the potential for antimicrobial activity cannot be entirely ruled out and may warrant investigation. Additionally, quinoline derivatives have been explored for their activity against various other diseases, including malaria and viral infections.

# Safety and Handling

Specific toxicity data for **6,7-diethoxyquinolin-4(1H)-one** is not available. However, based on the data for the dimethoxy analog, the following precautions should be taken:

- Hazard Statements (Predicted): May be harmful if swallowed, cause skin irritation, and cause serious eye irritation.
- Precautionary Measures: Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated area or a fume hood. Avoid inhalation of dust and direct contact with skin and eyes.

# Conclusion

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**6,7-Diethoxyquinolin-4(1H)-one** represents an intriguing but underexplored member of the quinolinone family. While direct experimental data is limited, its synthesis is readily achievable through established methods like the Gould-Jacobs reaction. Its structural similarity to other biologically active quinolinones, particularly in the anticancer field, makes it a compound of interest for further investigation by researchers and drug development professionals. This guide provides a foundational understanding of its chemistry and a practical approach to its synthesis, paving the way for future studies into its potential therapeutic applications.

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